

# An In-depth Technical Guide to 4,4-Dimethyloxazolidine (CAS 51200-87-4)

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## Compound of Interest

Compound Name: 4,4-Dimethyloxazolidine

Cat. No.: B1212509

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **4,4-Dimethyloxazolidine** (CAS: 51200-87-4), a heterocyclic organic compound with significant industrial applications. The document details its chemical and physical properties, synthesis, and primary uses as a preservative and moisture scavenger. Special emphasis is placed on its mechanism of action as a formaldehyde-releasing agent, which is central to its antimicrobial efficacy and toxicological profile. This guide also includes detailed experimental protocols for its synthesis and analysis, quantitative spectroscopic data, and a discussion of its reactivity. While the broader class of oxazolidines finds applications in asymmetric synthesis and as protecting groups, specific examples for **4,4-dimethyloxazolidine** in these areas are not extensively documented in publicly available literature. Similarly, its involvement in specific biological signaling pathways is not a prominent area of current research.

## Chemical and Physical Properties

**4,4-Dimethyloxazolidine** is a colorless to pale yellow liquid with a characteristic amine-like or fishy odor.<sup>[1][2]</sup> It is a heterocyclic compound featuring a five-membered ring containing both nitrogen and oxygen atoms, with two methyl groups attached to the carbon at the 4-position.<sup>[1][3]</sup> This substitution pattern contributes to its chemical properties and steric profile.<sup>[1][3]</sup> The compound is soluble in organic solvents and miscible with water.<sup>[1][4][5]</sup> It is hygroscopic and should be stored under an inert atmosphere to prevent moisture absorption.<sup>[6]</sup>

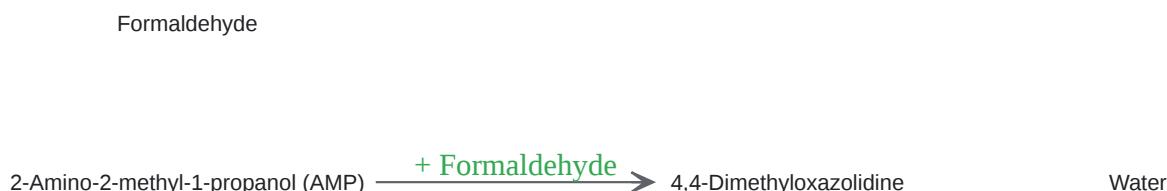
Table 1: Physical and Chemical Properties of **4,4-Dimethyloxazolidine**

Property	Value	Reference(s)
CAS Number	51200-87-4	[1][7][8]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO	[1][5][9]
Molecular Weight	101.15 g/mol	[5][6][9]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Amine-like, fishy	[1][8]
Boiling Point	100.9 °C - 160 °C	[4][5][6]
Density	0.942 - 0.99 g/mL at 20-25 °C	[4][5]
Flash Point	49 °C (120 °F)	[5]
Water Solubility	Miscible	[4][5]
pKa	8.41 - 9.35	[4][5]
log K <sub>ow</sub>	0.73	[5]

## Synthesis of **4,4-Dimethyloxazolidine**

The primary industrial synthesis of **4,4-dimethyloxazolidine** involves the condensation reaction of 2-amino-2-methyl-1-propanol (AMP) with formaldehyde.<sup>[3]</sup> This reaction is a cyclization process that forms the oxazolidine ring.

## General Reaction Scheme



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Caption: Synthesis of **4,4-Dimethyloxazolidine**.

## Experimental Protocol: Synthesis of 4,4-Dimethyloxazolidine

While a detailed, step-by-step industrial protocol is proprietary, a general laboratory-scale synthesis can be described as follows. This protocol is based on the known chemistry of oxazolidine formation from amino alcohols and aldehydes.

Materials:

- 2-amino-2-methyl-1-propanol (AMP)
- Formaldehyde solution (e.g., 37% in water, formalin)
- A suitable solvent (e.g., toluene or benzene)
- Dean-Stark apparatus
- Reaction flask, condenser, and heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a Dean-Stark trap and a condenser, combine equimolar amounts of 2-amino-2-methyl-1-propanol and formaldehyde solution in a suitable solvent like toluene.
- Azeotropic Water Removal: Heat the mixture to reflux. The water formed during the condensation reaction will be removed azeotropically and collected in the Dean-Stark trap.

- Reaction Monitoring: Monitor the progress of the reaction by observing the amount of water collected. The reaction is complete when no more water is evolved.
- Work-up: After cooling the reaction mixture to room temperature, wash the organic layer with water to remove any unreacted formaldehyde and other water-soluble impurities.
- Solvent Removal: Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by fractional distillation under reduced pressure to yield pure **4,4-dimethyloxazolidine**.

## Spectroscopic Data

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2:  $^1\text{H}$  NMR Spectroscopic Data for **4,4-Dimethyloxazolidine**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
~1.1	s	6H	$-\text{C}(\text{CH}_3)_2$
~3.6	s	2H	$-\text{CH}_2\text{-O-}$
~4.0	s	2H	$-\text{N-CH}_2\text{-O-}$
~2.9	br s	1H	$-\text{NH-}$

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration.

Table 3:  $^{13}\text{C}$  NMR Spectroscopic Data for **4,4-Dimethyloxazolidine**

Chemical Shift ( $\delta$ ) ppm	Assignment
~25	-C(CH <sub>3</sub> ) <sub>2</sub>
~60	-C(CH <sub>3</sub> ) <sub>2</sub>
~75	-CH <sub>2</sub> -O-
~85	-N-CH <sub>2</sub> -O-

Note: Chemical shifts are approximate and can vary depending on the solvent.

## Infrared (IR) Spectroscopy

Table 4: FT-IR Spectroscopic Data for **4,4-Dimethyloxazolidine**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3300 - 3400	Medium, Broad	N-H stretch
2850 - 3000	Strong	C-H stretch (aliphatic)
1450 - 1470	Medium	C-H bend (CH <sub>3</sub> )
1360 - 1380	Medium	C-H bend (gem-dimethyl)
1100 - 1200	Strong	C-O stretch
1000 - 1100	Strong	C-N stretch

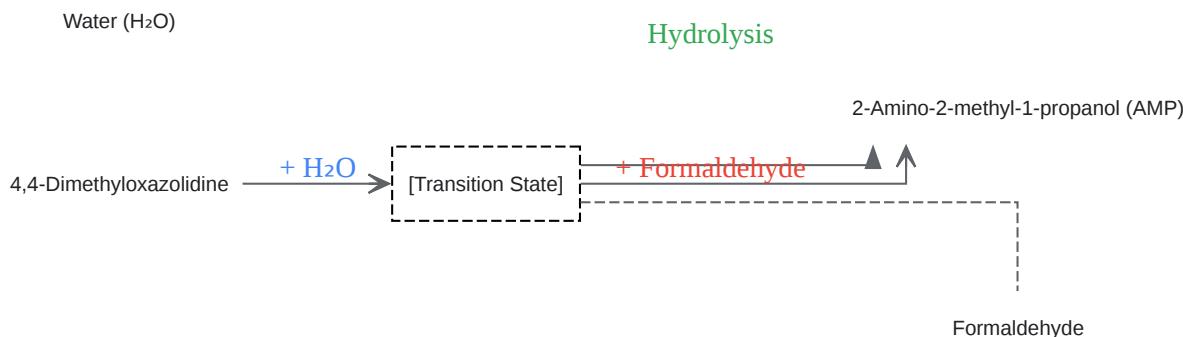
## Mass Spectrometry (MS)

The mass spectrum of **4,4-dimethyloxazolidine** shows a molecular ion peak (M<sup>+</sup>) at m/z 101. [3] Common fragmentation patterns include the loss of a methyl group (M-15) and other fragments resulting from the cleavage of the oxazolidine ring.[3]

## Reactivity and Mechanism of Action

The primary mode of action for **4,4-dimethyloxazolidine** as an antimicrobial agent is its ability to act as a formaldehyde-releaser through hydrolysis.[1] This hydrolysis is reversible and

occurs in the presence of water, particularly under acidic conditions.[3] The released formaldehyde is a potent biocide that kills bacteria and fungi.



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Caption: Hydrolysis of **4,4-Dimethyloxazolidine**.

This formaldehyde-releasing property is also the main driver of its toxicity.[1]

## Applications

### Preservative and Antimicrobial Agent

**4,4-Dimethyloxazolidine** is widely used as a biocide to control the growth of slime-forming bacteria and fungi in a variety of industrial applications.[1][2][5] These include:

- Latex paints and resin emulsions[2][5]
- Metalworking and cutting fluids[2][5]
- Adhesives[2][5]
- Oil recovery drilling muds and packer fluids[5]

### Moisture Scavenger

In the polyurethane industry, **4,4-dimethyloxazolidine** serves as a moisture scavenger.[\[2\]](#)[\[3\]](#)

The presence of water can interfere with the curing of polyurethane, leading to defects. **4,4-Dimethyloxazolidine** reacts with residual moisture, preventing these issues and ensuring the integrity of the final product.[\[2\]](#)[\[3\]](#)

## Corrosion Inhibitor

The nitrogen and oxygen heteroatoms in the oxazolidine ring can interact with metal surfaces, allowing it to function as a corrosion inhibitor in metalworking fluids and anti-corrosion coatings.[\[2\]](#)[\[3\]](#)

## Applications in Drug Development and Asymmetric Synthesis

While the broader class of chiral oxazolidinones are extensively used as chiral auxiliaries in asymmetric synthesis, including aldol reactions, to produce enantiomerically pure compounds, specific and widespread applications of the achiral **4,4-dimethyloxazolidine** in this context are not well-documented in the available literature.[\[2\]](#)[\[10\]](#)[\[11\]](#) Similarly, its use as a protecting group for functional groups in complex organic synthesis is not a commonly reported application. The potential for its derivatives in medicinal chemistry exists, but concrete examples leading to drug development are scarce in public domain resources.

## Biological Activity and Toxicology

The biological activity of **4,4-dimethyloxazolidine** is primarily linked to its role as a formaldehyde donor. Formaldehyde is a known skin sensitizer and irritant.[\[1\]](#)

Table 5: Toxicological Data for **4,4-Dimethyloxazolidine**

Endpoint	Species	Value	Classification	Reference(s)
Acute Oral LD <sub>50</sub>	Rat	950 - 1308 mg/kg	Moderate toxicity	[1]
Skin Irritation	Rabbit	Irritant	-	[12]
Eye Irritation	Rabbit	Severe Irritant	-	[13]
Skin Sensitization	-	Not a sensitizer	-	[13]

It is important to handle **4,4-dimethyloxazolidine** with appropriate personal protective equipment, including gloves and eye protection, in a well-ventilated area.[4]

## Analytical Methods

The quantification of **4,4-dimethyloxazolidine** in various matrices is crucial for quality control and regulatory compliance.

## Experimental Protocol: Quantification by HPLC

A common method for the analysis of **4,4-dimethyloxazolidine** in products like cosmetics involves High-Performance Liquid Chromatography (HPLC) with pre-column derivatization.

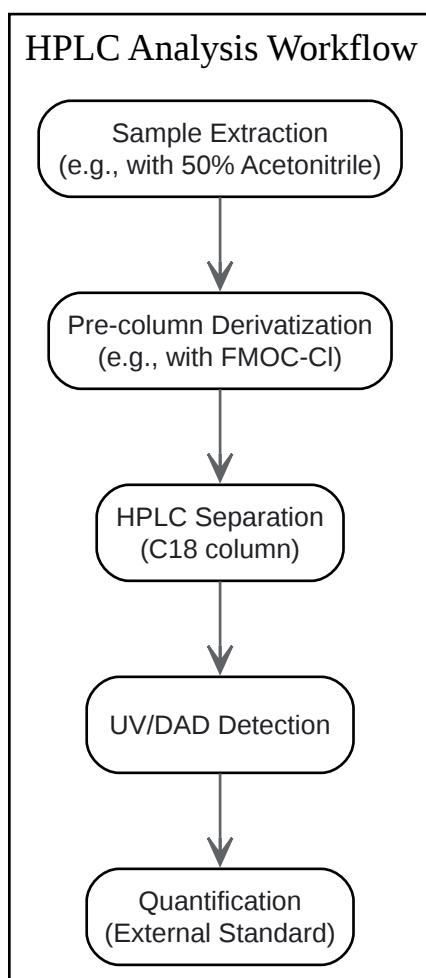
**Principle:** Due to the lack of a strong chromophore, direct UV detection of **4,4-dimethyloxazolidine** is challenging. Derivatization with a UV-active agent allows for sensitive detection.

**General Procedure:**

- **Sample Extraction:** Extract the sample containing **4,4-dimethyloxazolidine** with a suitable solvent, such as a 50% acetonitrile solution.
- **Derivatization:** React the extracted analyte with a derivatizing agent like 9-fluorenylmethyl chloroformate (FMOC-Cl).
- **Chromatographic Separation:** Separate the derivatized product on a C18 reversed-phase HPLC column.

- Detection: Detect the derivatized compound using a UV or diode-array detector.
- Quantification: Quantify the concentration using an external standard method with a calibration curve.

An alternative approach for quantifying the formaldehyde released involves separating and measuring the hydrolysis product, 2-amino-2-methyl-1-propanol (AMP), using mixed-mode chromatography with a charged aerosol detector or an evaporative light scattering detector.[\[14\]](#)



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Caption: HPLC Analysis Workflow.

## Conclusion

**4,4-Dimethyloxazolidine** is a commercially important chemical with well-established roles as a preservative, antimicrobial agent, and moisture scavenger in various industrial formulations. Its efficacy is primarily due to its ability to release formaldehyde upon hydrolysis. While its synthesis and general properties are well-understood, its application in more specialized areas of organic synthesis, such as asymmetric synthesis and as a protecting group, is not as prevalent as for other oxazolidine derivatives. There is currently no significant body of research linking **4,4-dimethyloxazolidine** to specific biological signaling pathways. This technical guide provides a solid foundation for researchers and professionals working with this compound, summarizing its key characteristics and methodologies for its synthesis and analysis.

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